

# Personal protective equipment for handling 1-Bromononane-d3

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: 1-Bromononane-d3

Cat. No.: B12396705

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## Essential Safety and Handling Guide for 1-Bromononane-d3

This guide provides immediate, essential safety and logistical information for handling **1-Bromononane-d3** in a laboratory setting. The safety information is primarily based on its non-deuterated analogue, 1-Bromononane, as their chemical and toxicological properties are expected to be very similar.

### Chemical Identifier and Physical Properties

Identifier	1-Bromononane-d3	1-Bromononane
CAS Number	1219799-20-8[1]	693-58-3[1]
Molecular Formula	C <sub>9</sub> D <sub>19</sub> Br	C <sub>9</sub> H <sub>19</sub> Br[1]
Molecular Weight	226.27 g/mol	207.15 g/mol
Appearance	Clear, colorless liquid	Clear, colorless liquid
Boiling Point	No data available	201 °C (lit.)
Melting Point	No data available	-29 °C
Density	No data available	1.084 g/mL at 25 °C (lit.)
Flash Point	No data available	90 °C (194 °F) - closed cup
Solubility	Insoluble in water	Insoluble in water

## Hazard Identification and Personal Protective Equipment (PPE)

1-Bromononane is a combustible liquid and is very toxic to aquatic life. It may cause irritation to the skin, eyes, and respiratory tract. Inhalation of high concentrations can lead to central nervous system depression.

Personal Protective Equipment (PPE) is mandatory when handling this substance.

PPE Category	Required Equipment	Specifications
Eye and Face Protection	Safety glasses with side shields or goggles. A face shield may be required for splash hazards.	Must meet ANSI Z.87.1 standards.
Skin Protection	Chemical-resistant gloves (e.g., nitrile, neoprene). A lab coat or chemical-resistant apron. Closed-toe shoes.	Gloves should be inspected before use and disposed of properly.
Respiratory Protection	Use in a well-ventilated area or a chemical fume hood. If ventilation is inadequate, a NIOSH-approved respirator with an appropriate cartridge is necessary.	Respirator use requires a formal respiratory protection program.

## Operational Plan: Step-by-Step Handling Procedure

### 1. Preparation and Engineering Controls:

- Ensure a chemical fume hood is operational and available.
- Verify that an eyewash station and safety shower are accessible.
- Keep the compound away from heat, sparks, and open flames as it is a combustible liquid.
- Have spill control materials (e.g., absorbent pads, sand) readily available.

### 2. Donning Personal Protective Equipment (PPE):

- Put on a lab coat, closed-toe shoes, safety goggles, and chemical-resistant gloves before handling the chemical.

### 3. Handling the Chemical:

- Conduct all work with **1-Bromononane-d3** inside a chemical fume hood to minimize inhalation of vapors.
- Avoid direct contact with skin, eyes, and clothing.
- Use appropriate tools (e.g., spatula, pipette) to handle the substance.
- Keep containers tightly closed when not in use.

#### 4. Storage:

- Store in a cool, dry, and well-ventilated area away from incompatible substances like strong oxidizing agents and strong bases.
- The storage area should be clearly labeled.

## Disposal Plan

#### 1. Waste Collection:

- Collect all waste materials containing **1-Bromononane-d3**, including contaminated consumables like gloves and paper towels, in a designated and clearly labeled hazardous waste container.

#### 2. Waste Segregation:

- Do not mix halogenated organic waste with other waste streams.

#### 3. Disposal Procedure:

- Dispose of the hazardous waste through a licensed professional waste disposal service. This can often be arranged through your institution's Environmental Health and Safety (EHS) department.
- Contaminated packaging should be disposed of as unused product.

## Emergency Procedures

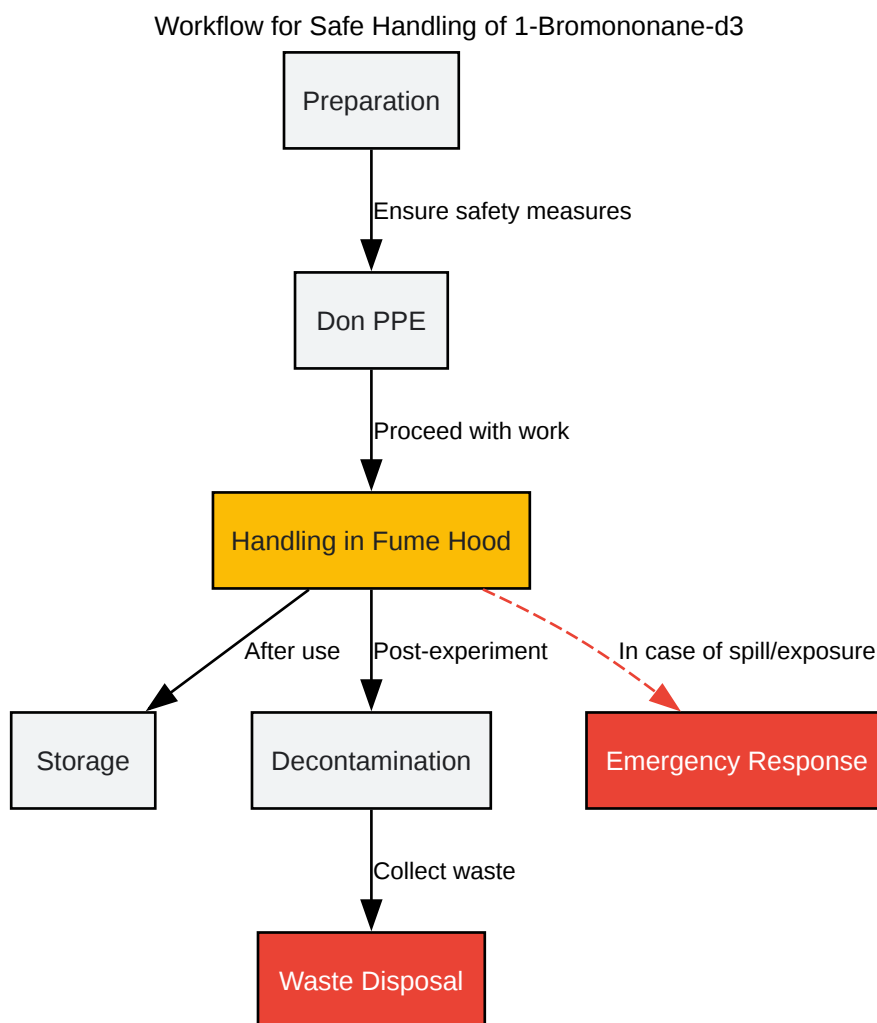
#### First Aid Measures:

- In case of skin contact: Immediately wash the affected area with soap and plenty of water for at least 15 minutes and seek medical attention. Remove contaminated clothing and wash it before reuse.
- In case of eye contact: Immediately flush eyes with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids. Seek medical attention.
- If inhaled: Move the person to fresh air. If breathing is difficult, give oxygen. Seek medical attention.
- If swallowed: Do NOT induce vomiting. Rinse the mouth with water and drink 2-4 cupfuls of milk or water if the person is conscious and alert. Seek immediate medical attention.

#### Accidental Release Measures:

- Evacuate the area and remove all sources of ignition.
- Ventilate the area of the spill.
- Wear appropriate PPE, including respiratory protection.
- Contain the spill using an inert absorbent material like sand or earth.
- Collect the absorbed material into a suitable container for hazardous waste disposal.

#### Diagram of Safe Handling Workflow



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Caption: A diagram illustrating the safe handling workflow for **1-Bromononane-d3**.

#### Experimental Protocols:

Detailed experimental protocols involving **1-Bromononane-d3** were not available in the initial search. Researchers should consult relevant literature or internal standard operating procedures for specific experimental methodologies. The handling and disposal procedures outlined above provide a general framework for safely incorporating this compound into experimental work.

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## References

- 1. 1-Bromononane | C<sub>9</sub>H<sub>19</sub>Br | CID 12742 - PubChem [pubchem.ncbi.nlm.nih.gov]
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Email: [info@benchchem.com](mailto:info@benchchem.com)